

An In-depth Technical Guide to Dicumyl Peroxide

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Compound of Interest

Compound Name: *Dicumyl peroxide*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, formula, properties, synthesis, and reactivity of **dicumyl peroxide** (DCP). It is intended for a technical audience requiring detailed information for research and development purposes.

Chemical Identity and Structure

Dicumyl peroxide is a dialkyl peroxide characterized by two cumyl groups linked by a peroxide bridge.^{[1][2]} Its systematic IUPAC name is 2-(2-phenylpropan-2-ylperoxy)propan-2-ylbenzene.^[3]

- Chemical Formula: $C_{18}H_{22}O_2$ ^[3]
- Linear Formula: $[C_6H_5C(CH_3)_2]_2O_2$
- CAS Number: 80-43-3^[1]

The structural formula and identifiers are detailed below:

Identifier	Value
IUPAC Name	2-(2-phenylpropan-2-ylperoxy)propan-2-ylbenzene[3]
Common Names	Dicumyl peroxide, Cumene peroxide, Cumyl peroxide, Di-Cup[1][3]
SMILES	<chem>CC(C)(C1=CC=CC=C1)OOC(C)(C)C2=CC=CC=C2</chem> [3]
InChI	InChI=1S/C18H22O2/c1-17(2,15-11-7-5-8-12-15)19-20-18(3,4)16-13-9-6-10-14-16/h5-14H,1-4H3[3]
InChIKey	XMNIXWIUMCBBBL-UHFFFAOYSA-N[3]

Physicochemical Properties

Dicumyl peroxide is a white to yellowish crystalline solid or powder with a characteristic odor. [1][3][4] It is a strong oxidizing agent and a source of free radicals upon decomposition. [1][3]

Property	Value	Reference
Molecular Weight	270.37 g/mol	[2]
Melting Point	39-41 °C (102-106 °F)	[2]
Boiling Point	Decomposes at 130 °C (266 °F)	[3]
Density	1.02 - 1.56 g/mL at 25 °C	[3]
Vapor Pressure	15.4 mmHg at 38 °C	
Vapor Density	9.3 (vs air)	
Solubility in Water	Insoluble (0.4-2 mg/L)	[1]
Solubility (Organic)	Soluble in alcohols, esters, aromatic hydrocarbons, and vegetable oils.[1]	
log Kow (LogP)	5.50	[3]
Appearance	White to pale yellow granular solid/powder.[1][4]	

Synthesis and Experimental Protocols

Dicumyl peroxide is produced on a large industrial scale. Common synthesis routes involve the reaction of cumene hydroperoxide with 2-phenyl-2-propanol or the acid-catalyzed reaction of 2-phenyl-2-propanol with a hydrogen peroxide source.[1]

This method involves the direct reaction between 2-phenyl-2-propanol (cumyl alcohol) and cumene hydroperoxide (CHP).

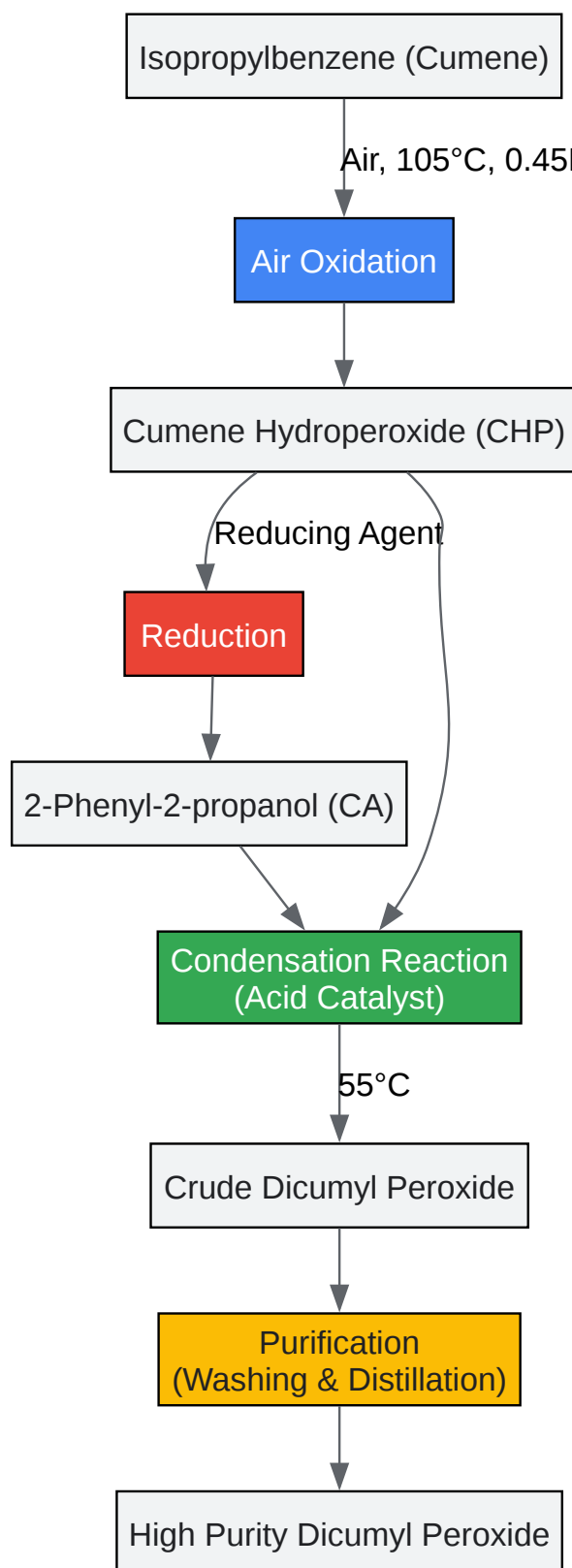
- **Reaction Setup:** A solution of 2-phenyl-2-propanol is prepared in a suitable solvent, such as cumene.
- **Addition of Reactant:** Cumene hydroperoxide (e.g., 85% purity) is added to the 2-phenyl-2-propanol solution with agitation.[5]

- **Reaction Conditions:** The reaction is maintained at a controlled temperature, typically between 35 °C and 45 °C, for several hours (e.g., 8 hours) to allow the reaction to proceed to completion.[5]
- **Workup:** The resulting crude **dicumyl peroxide** is then subjected to a purification process.

This protocol describes a method for purifying crude **dicumyl peroxide** to achieve high purity (>90%).[5]

- **Washing:** The crude **dicumyl peroxide** is first washed sequentially with a dilute sodium hydroxide solution, a dilute sodium sulfite solution, and finally a sodium sulfate solution containing a small amount of mineral acid.[5]
- **Distillation Setup:** The washed crude product is placed in a distillation apparatus.
- **Flash Distillation:** The temperature is raised to 85-100 °C under a high vacuum (0.1-10 mmHg, preferably 1-5 mmHg).[5]
- **Separation:** Volatile impurities are rapidly removed as the distillate, which is discarded. The distillation time is typically short (e.g., 10 minutes).[5]
- **Crystallization:** The hot, purified residue is allowed to cool to room temperature or slightly below (from 20 °C to -10 °C) to induce crystallization.[5]
- **Isolation:** The crystallized **dicumyl peroxide** is isolated from the remaining mother liquor by decanting, filtration, or centrifugation. The mother liquor can be recycled into the next batch of crude product to improve yield.[5]

The industrial production of **dicumyl peroxide** is often integrated with the cumene process. The following diagram illustrates a typical workflow.



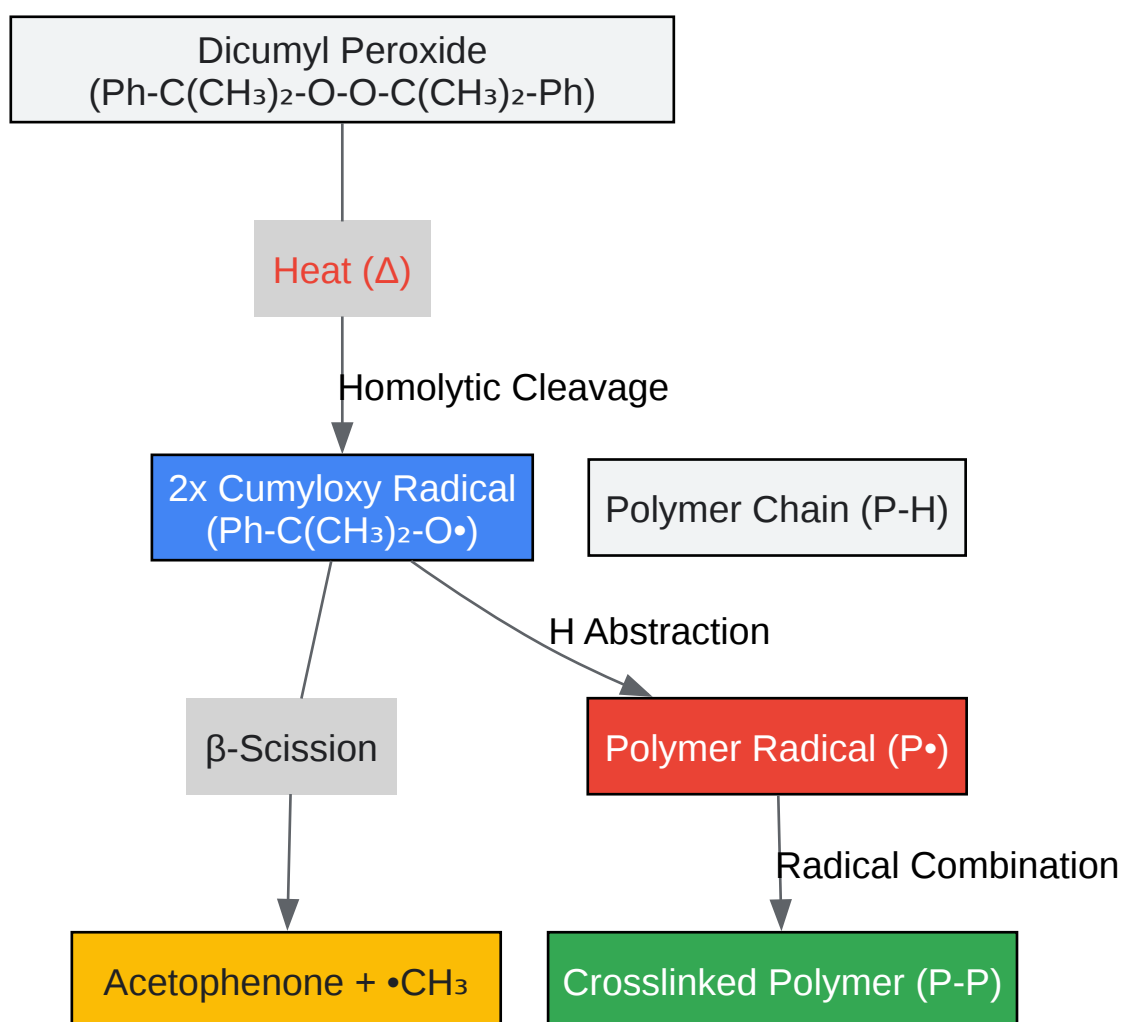
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Caption: Industrial production workflow for **dicumyl peroxide** from cumene.

Reactivity and Decomposition Mechanisms

The utility of **dicumyl peroxide** stems from the thermal and chemical instability of its peroxide bond (O-O).

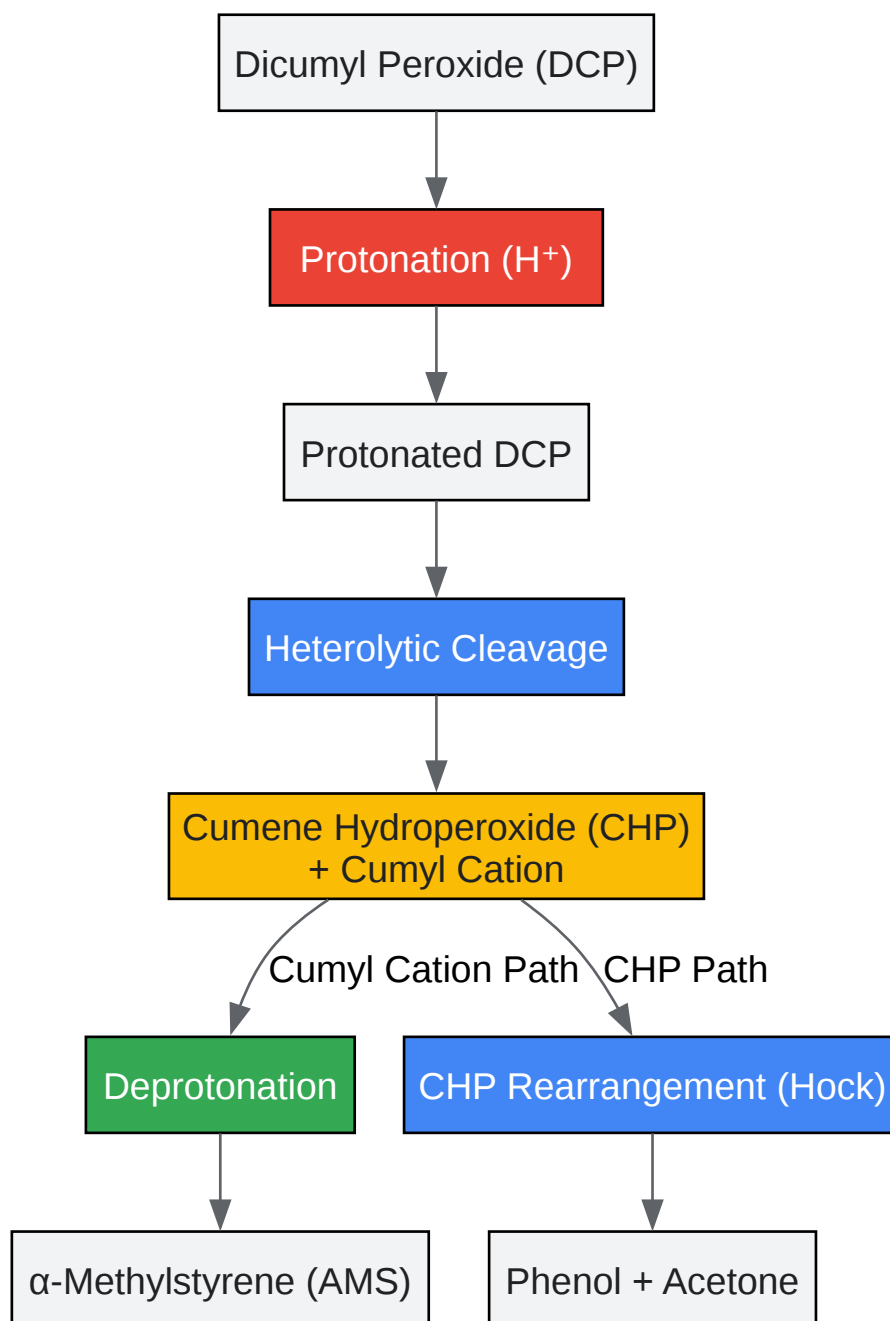
Upon heating above 70°C, **dicumyl peroxide** undergoes homolytic cleavage of the O-O bond to form two cumyloxy radicals.[1] This radical formation is the basis for its use as a polymerization initiator and crosslinking agent.[1][6] The cumyloxy radicals can then undergo further reactions, such as hydrogen abstraction from a polymer backbone or β -scission to form acetophenone and a methyl radical.[7]



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Caption: Thermal decomposition pathway of **dicumyl peroxide** for polymer crosslinking.

In the presence of acid, **dicumyl peroxide** decomposes via an ionic mechanism.^[6] This pathway is distinct from the thermal radical pathway and yields different products, primarily α -methylstyrene, phenol, and acetone.^[6] The reaction proceeds through the intermediacy of cumene hydroperoxide.



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Caption: Simplified ionic mechanism for the acid-catalyzed decomposition of DCP.

Applications

The primary application of **dicumyl peroxide** is in the polymer industry.

- **Crosslinking Agent:** It is widely used for the crosslinking (vulcanization) of various polymers, including polyethylene (PE), ethylene-vinyl acetate (EVA), and elastomers like EPDM rubber. [1][6] This process enhances material properties such as elasticity, strength, and resistance to oil and acids. [1]
- **Polymerization Initiator:** As a strong source of free radicals, it serves as a high-temperature initiator for polymerization reactions. [1]

Safety and Handling

Dicumyl peroxide is a reactive and thermally sensitive material.

- **Hazards:** It is a strong oxidizer that can ignite organic materials on contact. [3] It decomposes rapidly upon heating or exposure to light, which can cause fire and explosion hazards. [1][3]
- **Incompatibilities:** It reacts violently with reducing agents, heavy metals, strong acids, and strong bases. [1][4]
- **Storage:** It should be stored in a dry, refrigerated (typically < 27°C), and well-ventilated area, away from incompatible substances and ignition sources. [1]

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